

Personal protective equipment for handling 2,3,4-Trihydroxybenzaldehyde

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Compound of Interest

Compound Name: 2,3,4-Trihydroxybenzaldehyde

Cat. No.: B138039

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Essential Safety and Handling Guide for 2,3,4-Trihydroxybenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3,4-Trihydroxybenzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Hazard Identification and Personal Protective Equipment (PPE)

2,3,4-Trihydroxybenzaldehyde is a chemical that requires careful handling due to its potential health effects. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to ensure the safety of laboratory personnel.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][5]}

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
[6] Nitrile gloves are a suitable option. A lab coat or other protective clothing should be worn.
- Respiratory Protection: In situations where dust may be generated or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[5][7] A dust mask of type N95 (US) is recommended.[7]

Quantitative Data Summary

The following table summarizes key quantitative data for **2,3,4-Trihydroxybenzaldehyde**.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ O ₄	[1]
Molecular Weight	154.12 g/mol	[7][8]
Melting Point	159 - 163 °C	[1][7][8][9]
Oral LD50 (Mouse)	2195 mg/kg	[5][9]
Appearance	Light brown to pale yellow crystalline powder	[1][8][9]
Storage Temperature	0 - 8 °C	[8]

Operational Plan: Step-by-Step Handling Procedure

This section outlines a standard operating procedure for the safe handling of **2,3,4-Trihydroxybenzaldehyde**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[5][9]
- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting, confirm that all necessary PPE is available and in good condition.

2. Weighing and Transfer:

- Handle **2,3,4-Trihydroxybenzaldehyde** as a solid powder.
- To minimize dust generation, weigh the chemical on a tared weigh boat or paper within the fume hood.^[5]
- Use a spatula for transferring the solid. Avoid scooping directly from the container with the weigh boat.
- Close the container tightly immediately after use.^{[5][9]}

3. Dissolution:

- If preparing a solution, add the solid **2,3,4-Trihydroxybenzaldehyde** slowly to the solvent in a flask or beaker with stirring.
- This should also be performed inside a chemical fume hood.

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.^{[1][9]}
- Clean the work area, including the balance and spatula, to remove any residual chemical.

Disposal Plan: Chemical and Contaminated Waste

Proper disposal of **2,3,4-Trihydroxybenzaldehyde** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

1. Waste Segregation:

- All solid waste, including unused **2,3,4-Trihydroxybenzaldehyde** and contaminated items (e.g., weigh boats, gloves, paper towels), should be collected in a designated, properly labeled hazardous waste container.
- Liquid waste (solutions containing **2,3,4-Trihydroxybenzaldehyde**) should be collected in a separate, labeled hazardous waste container for liquids.

2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2,3,4-Trihydroxybenzaldehyde**".
- The label should also indicate the primary hazards (e.g., Irritant).

3. Storage of Waste:

- Waste containers should be kept closed except when adding waste.
- Store waste in a designated satellite accumulation area that is secure and away from incompatible materials.

4. Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.^{[1][4][6]} Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.^{[2][4][9]}

Workflow and Safety Relationships

The following diagram illustrates the logical flow of operations for handling **2,3,4-Trihydroxybenzaldehyde**, emphasizing the integration of safety measures at each step.

Caption: Workflow for Safe Handling of **2,3,4-Trihydroxybenzaldehyde**.

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